

Application of RU5135 in patch-clamp studies of inhibitory currents.

Author: BenchChem Technical Support Team. Date: December 2025



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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

RU5135 is a steroid derivative that has been characterized as a potent antagonist of two major inhibitory neurotransmitter receptors in the central nervous system: the γ-aminobutyric acid type A (GABA_A) receptor and the glycine receptor. Its utility in patch-clamp electrophysiology lies in its ability to selectively block these ligand-gated ion channels, allowing for the isolation and characterization of inhibitory currents. This document provides detailed application notes and protocols for the use of **RU5135** in studying GABAergic and glycinergic neurotransmission.

RU5135 acts as a competitive antagonist at the GABA_A receptor, sharing a common site of action with the well-known antagonist bicuculline.[1][2] It also functions as a potent, strychnine-like antagonist at the glycine receptor.[1] These properties make **RU5135** a valuable pharmacological tool for dissecting the contributions of GABA_A and glycine receptors to synaptic inhibition and for studying the pharmacology of these receptors.

Data Presentation

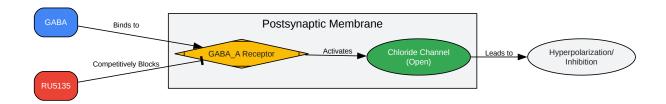


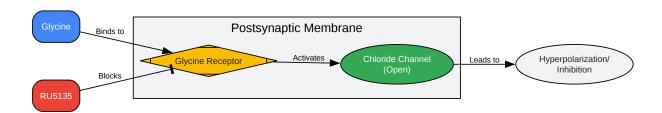
The following tables summarize the quantitative data regarding the antagonist potency of **RU5135** at GABA A and glycine receptors.

Receptor Target	Agonist/Analo gue	Preparation	Antagonist Potency (pA2)	Reference
GABA_A Receptor	Muscimol	Isolated rat cuneate nucleus	8.31	[1][2]
Glycine Receptor	Glycine	Isolated rat optic	7.67	[1][2]

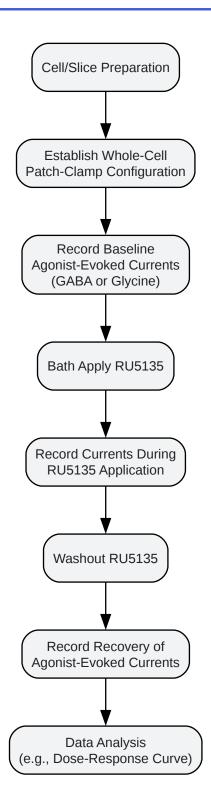
Note: The pA2 value is the negative logarithm of the molar concentration of an antagonist that produces a two-fold shift to the right in an agonist's concentration-response curve. A higher pA2 value indicates greater antagonist potency.

Signaling Pathways and Experimental Workflow Antagonistic Action of RU5135 at the GABA_A Receptor









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References

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- 2. Antagonism of inhibitory amino acids by the steroid derivative RU5135 PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application of RU5135 in patch-clamp studies of inhibitory currents.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10770647#application-of-ru5135-in-patch-clampstudies-of-inhibitory-currents]

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